

Application Notes and Protocols for 28-Epirapamycin in mTOR Signaling Studies

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Compound of Interest

Compound Name: 28-Epirapamycin

Cat. No.: B570576

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Introduction

The mechanistic target of rapamycin (mTOR) is a highly conserved serine/threonine kinase that functions as a central regulator of cell growth, proliferation, metabolism, and survival.^[1]

Dysregulation of the mTOR signaling pathway is implicated in a multitude of diseases, including cancer, diabetes, and neurological disorders.^[1] mTOR forms two distinct multiprotein complexes, mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), which regulate different downstream cellular processes.^{[1][2]}

28-Epirapamycin is an epimer of Rapamycin, a potent and specific inhibitor of mTOR.^[3] Rapamycin and its analogs (rapalogs) function as allosteric inhibitors of mTORC1. They achieve this by first forming a complex with the intracellular protein FKBP12. This complex then binds to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, leading to the inhibition of mTORC1 signaling. Given that **28-Epirapamycin** is an epimer of Rapamycin, it is anticipated to exhibit a similar mechanism of action and biological activity. However, empirical validation is essential. Rapamycin itself has a reported IC₅₀ of 0.1 nM for mTOR in HEK293 cells.

These application notes provide detailed protocols for utilizing **28-Epirapamycin** in the study of mTOR signaling pathways, focusing on key experimental techniques to assess its inhibitory effects.

Data Presentation

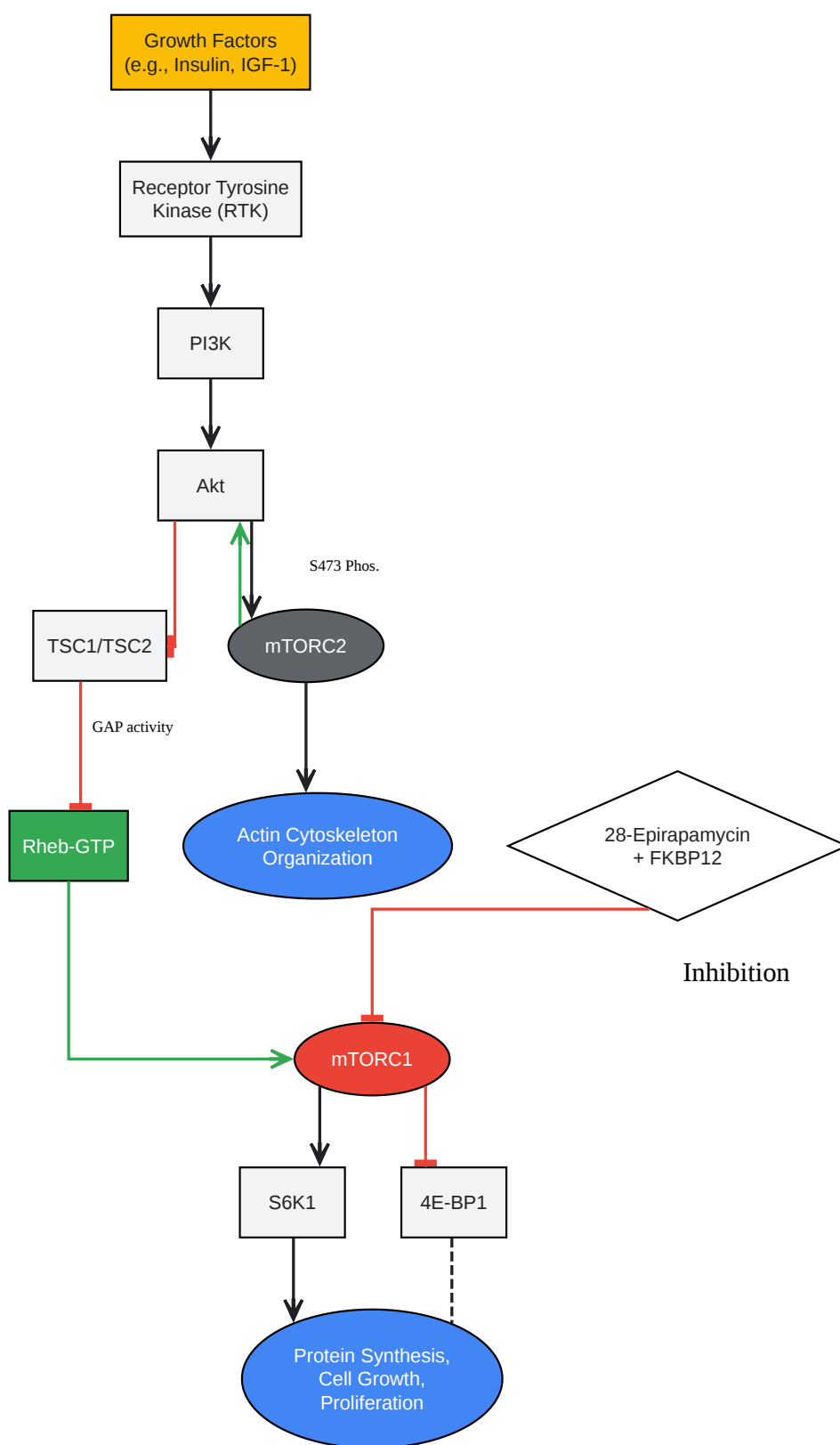
Table 1: Comparative IC50 Values of mTOR Inhibitors

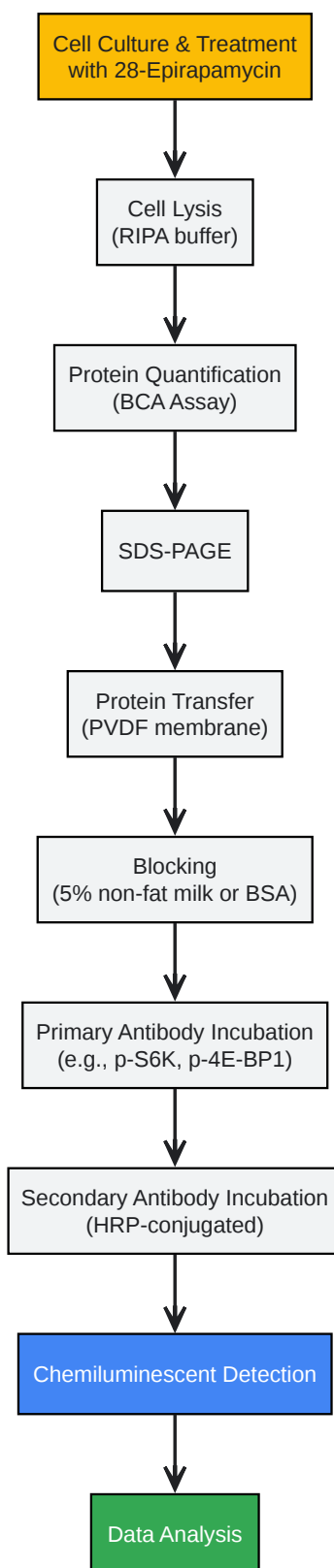
Compound	Target(s)	IC50 Value(s)	Cell Line / Assay Conditions	Reference
Rapamycin	mTORC1	0.1 nM	HEK293 cells	
AZD8055	mTORC1/mTOR C2	0.13 nM (in vitro)	Kinase Assay	
PP242	mTOR	8 nM (in vitro)	Kinase Assay	
Torin 1	mTOR	3 nM (in vitro)	Kinase Assay	
OSI-027	mTORC1/mTOR C2	22 nM (mTORC1), 65 nM (mTORC2)	Biochemical Assay	
BEZ-235	PI3K/mTOR	~5 nM	Kinase Assay	

Note: The IC50 value for Rapamycin is provided as a reference for **28-Epirapamycin**, its epimer. Researchers should determine the specific IC50 for **28-Epirapamycin** under their experimental conditions.

Signaling Pathways and Experimental Workflows

mTOR Signaling Pathway





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References

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- 2. mTOR signaling at a glance - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bocsci.com [bocsci.com]
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